

# Quantitative Proteomics of Lysine 2-Hydroxyisobutyrylation: Application Notes and Protocols

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## Introduction to Lysine 2-Hydroxyisobutyrylation (Khib)

Lysine 2-hydroxyisobutyrylation (Khib) is a recently discovered and evolutionarily conserved post-translational modification (PTM) where a 2-hydroxyisobutyryl group is covalently attached to the epsilon-amino group of a lysine residue.<sup>[1][2][3][4][5][6]</sup> This modification is distinct from other known lysine acylations and has emerged as a crucial regulator of various cellular processes, including gene transcription, cell metabolism, and signal transduction.<sup>[1][2][4]</sup> The study of Khib has been significantly advanced by quantitative proteomics, enabling the identification and quantification of thousands of Khib sites on numerous proteins.<sup>[5][7][8][9]</sup> This technology is pivotal for understanding the functional roles of Khib in both physiological and pathological states, offering new avenues for biomarker discovery and drug development.<sup>[10][11][12]</sup>

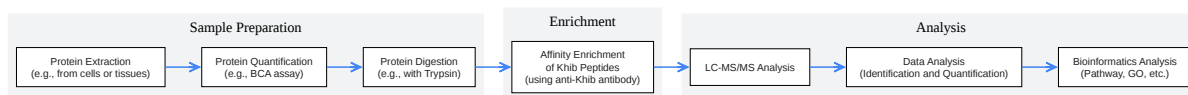
## Applications in Research and Drug Development

Quantitative Khib proteomics offers a powerful platform to investigate the molecular underpinnings of various biological phenomena and diseases.

- **Elucidating Cellular Metabolism:** Khib has been shown to be extensively involved in metabolic pathways. For instance, the enzyme p300 acts as a lysine 2-hydroxyisobutyryltransferase that regulates glycolysis by modifying key glycolytic enzymes like ENO1.[\[1\]](#)[\[13\]](#) Quantitative proteomics can uncover how Khib levels on metabolic enzymes change in response to different nutritional cues or disease states, providing insights into metabolic reprogramming.[\[2\]](#)[\[13\]](#)
- **Understanding Disease Mechanisms:** Aberrant Khib has been implicated in various diseases. In oral squamous cell carcinoma, numerous proteins involved in the actin cytoskeleton regulatory pathway exhibit altered Khib levels.[\[7\]](#) Similarly, studies on IgA nephropathy have identified significant changes in the Khib proteome, particularly in pathways like IL-17 signaling.[\[14\]](#)[\[15\]](#) These findings highlight the potential of Khib as a therapeutic target and a source of disease biomarkers.
- **Investigating Signaling Pathways:** Khib plays a role in diverse signaling cascades. For example, in cotton, Khib and lysine succinylation in chloroplasts are involved in modulating photosynthesis and immunity through the salicylic acid (SA) signaling pathway.[\[16\]](#) Quantitative proteomics allows for the detailed mapping of these modifications within signaling networks, revealing how cellular communication is regulated.
- **Epigenetics and Gene Regulation:** Initially discovered on histones, Khib is recognized as an important epigenetic mark associated with active gene transcription.[\[2\]](#)[\[13\]](#) The writer and eraser enzymes for Khib, such as Tip60 (writer) and HDAC2/3 (erasers), control the levels of this modification on histones and other proteins, thereby influencing gene expression.[\[1\]](#)

## Experimental Workflow for Quantitative Khib Proteomics

The following diagram illustrates a typical workflow for a quantitative Khib proteomics experiment.



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A typical workflow for quantitative Khib proteomics.

## Detailed Experimental Protocols

### I. Protein Extraction and Digestion

- Cell Lysis and Protein Extraction:
  - Harvest cells and wash with ice-cold PBS.
  - Lyse cells in a lysis buffer (e.g., 8 M urea in 50 mM Tris-HCl, pH 8.0, with protease and deacetylase inhibitors).
  - Sonicate the lysate to shear DNA and reduce viscosity.
  - Centrifuge at high speed to pellet cell debris and collect the supernatant containing the protein extract.
- Protein Quantification:
  - Determine the protein concentration of the extract using a standard method like the bicinchoninic acid (BCA) assay.
- Protein Reduction, Alkylation, and Digestion:
  - Reduce the protein extract with dithiothreitol (DTT) at a final concentration of 5 mM for 30 minutes at 56°C.
  - Alkylate with iodoacetamide (IAM) at a final concentration of 11 mM for 15 minutes at room temperature in the dark.

- Dilute the sample with 50 mM Tris-HCl (pH 8.0) to reduce the urea concentration to below 2 M.
- Digest the proteins with trypsin (e.g., at a 1:50 trypsin-to-protein mass ratio) overnight at 37°C.

## II. Khib Peptide Enrichment

- Peptide Desalting:
  - Acidify the digested peptide solution with trifluoroacetic acid (TFA) to pH < 3.
  - Desalt the peptides using a solid-phase extraction (SPE) cartridge (e.g., C18).
  - Elute the peptides and dry them under vacuum.
- Affinity Enrichment:
  - Resuspend the dried peptides in a binding buffer (e.g., NETN buffer: 100 mM NaCl, 1 mM EDTA, 50 mM Tris-HCl, 0.5% NP-40, pH 8.0).
  - Incubate the peptide solution with pre-washed anti-Khib antibody-conjugated beads overnight at 4°C with gentle rotation.
  - Wash the beads several times with the binding buffer and then with water to remove non-specifically bound peptides.[\[3\]](#)
  - Elute the enriched Khib peptides from the beads using an acidic solution (e.g., 0.1% TFA).[\[3\]](#)

## III. LC-MS/MS Analysis

- Peptide Separation:
  - Desalt the eluted Khib peptides using a C18 ZipTip.
  - Separate the peptides using a reversed-phase analytical column on a high-performance liquid chromatography (HPLC) system. A gradient of acetonitrile in 0.1% formic acid is

typically used for elution.

- Mass Spectrometry:
  - Analyze the eluted peptides using a high-resolution mass spectrometer (e.g., Q Exactive™ Plus).[9]
  - Operate the mass spectrometer in a data-dependent acquisition (DDA) mode, where the most intense precursor ions from a full MS scan are selected for fragmentation (MS/MS).

## IV. Data Analysis

- Database Searching:
  - Process the raw MS data using a search engine like MaxQuant or Proteome Discoverer.
  - Search the MS/MS spectra against a protein sequence database (e.g., UniProt) to identify the peptides.
  - Specify carbamidomethylation on cysteine as a fixed modification and oxidation on methionine, N-terminal acetylation, and 2-hydroxyisobutyrylation on lysine as variable modifications.[1][8]
- Quantification:
  - For label-free quantification, the intensity of the precursor ions for each peptide is used to determine its relative abundance across different samples.
  - For label-based quantification (e.g., SILAC), the ratio of the intensities of the heavy and light labeled peptides is calculated.[1]
- Bioinformatics Analysis:
  - Perform functional annotation and enrichment analysis (e.g., Gene Ontology, KEGG pathways) on the identified and quantified Khib-modified proteins to understand their biological significance.

## Quantitative Data Summary

The following tables summarize quantitative data from various studies, showcasing the impact of Khib on different biological processes.

Table 1: Tip60-Mediated Upregulation of Khib Sites in HEK293 Cells

| Protein | Khib Site | Fold Change (Tip60 OE / WT) | Biological Process     |
|---------|-----------|-----------------------------|------------------------|
| H2AFV   | K35       | >2                          | Chromatin organization |
| RPLP0   | K117      | >2                          | Translation            |
| EEF1A1  | K225      | >2                          | Translation elongation |
| HNRNPA1 | K298      | >2                          | mRNA processing        |
| ...     | ...       | ...                         | ...                    |

Data adapted from a study on the Khib proteome mediated by Tip60 overexpression (OE) versus wild-type (WT) cells.[\[1\]](#)

Table 2: Differentially Regulated Khib Proteins in Oral Squamous Cell Carcinoma (OSCC)

| Protein | Regulation in OSCC | Associated Pathway |
|---------|--------------------|--------------------|
| ACTN1   | Upregulated Khib   | Actin Cytoskeleton |
| VIM     | Upregulated Khib   | Actin Cytoskeleton |
| FLNA    | Upregulated Khib   | Actin Cytoskeleton |
| MYH9    | Upregulated Khib   | Actin Cytoskeleton |
| ...     | ...                | ...                |

Data from a study identifying altered Khib on proteins in OSCC, highlighting the enrichment in the actin cytoskeleton pathway.[\[7\]](#)

Table 3: p300-Mediated Khib on Glycolytic Enzymes

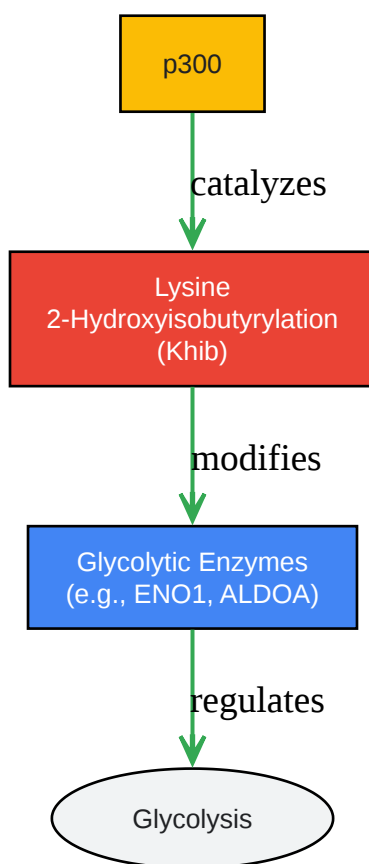
| Protein | Khib Site | Function in Glycolysis                                                                   |
|---------|-----------|------------------------------------------------------------------------------------------|
| ENO1    | K343      | Catalyzes the conversion of 2-phosphoglycerate to phosphoenolpyruvate                    |
| ALDOA   | Multiple  | Catalyzes the cleavage of fructose-1,6-bisphosphate                                      |
| PGK1    | Multiple  | Catalyzes the conversion of 1,3-bisphosphoglycerate to 3-phosphoglycerate                |
| TPI1    | Multiple  | Catalyzes the isomerization of glyceraldehyde 3-phosphate and dihydroxyacetone phosphate |
| ...     | ...       | ...                                                                                      |

A selection of glycolytic enzymes targeted by p300 for Khib, indicating a regulatory role in glucose metabolism.[\[13\]](#)

## Signaling Pathways Regulated by Khib

### Glycolysis Regulation by p300-mediated Khib

p300, a known lysine acetyltransferase, also functions as a lysine 2-hydroxyisobutyryltransferase. It specifically modifies key enzymes in the glycolysis pathway, thereby regulating cellular glucose metabolism.[\[13\]](#)

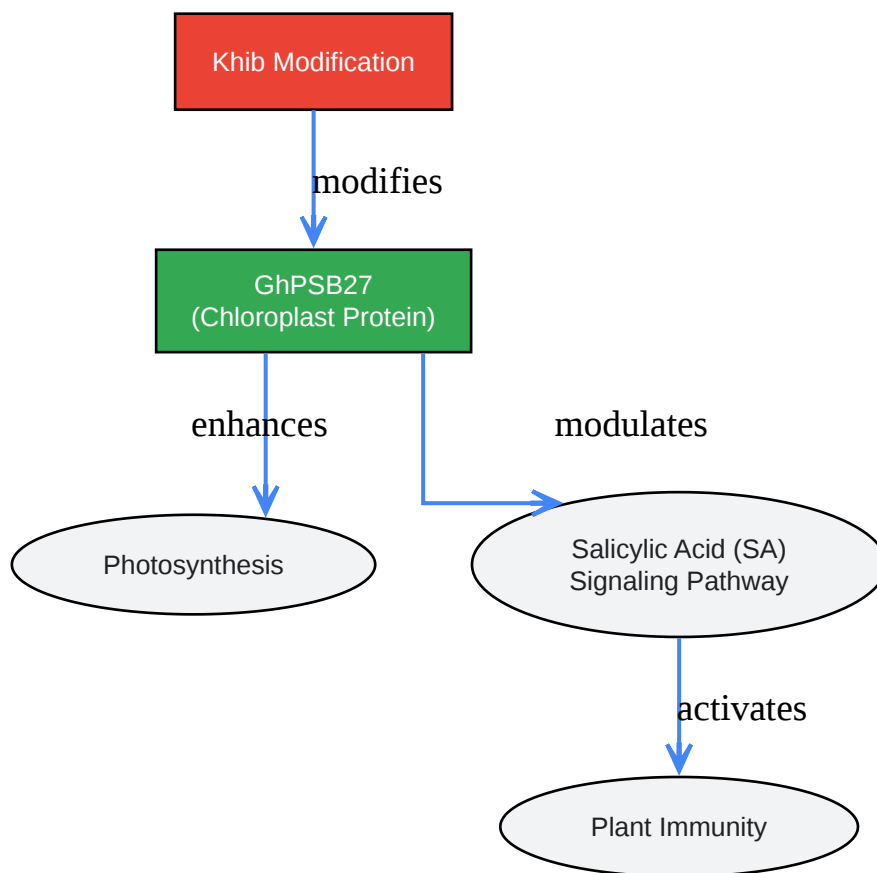


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p300-mediated Khib of glycolytic enzymes.

## Khib in Plant Immunity and Photosynthesis

In plants, Khib and other acylations on chloroplast proteins, such as GhPSB27, play a role in balancing growth and defense by modulating photosynthesis and the salicylic acid (SA) signaling pathway, which is crucial for plant immunity.[16]



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